Proper Disposal Procedures for NU6300

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Compound of Interest

Compound Name:	*NU6300*
Cat. No.:	*B1191624*

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The following guide provides essential safety and logistical information for the proper disposal of **NU6300**, a covalent, irreversible, and ATP-competitive CDK2 inhibitor.[1][2][3] This document is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal practices in a laboratory setting.

Chemical and Physical Properties of **NU6300**

For safe handling and disposal, it is crucial to be aware of the chemical and physical properties of **NU6300**. The following table summarizes key quantitative data.

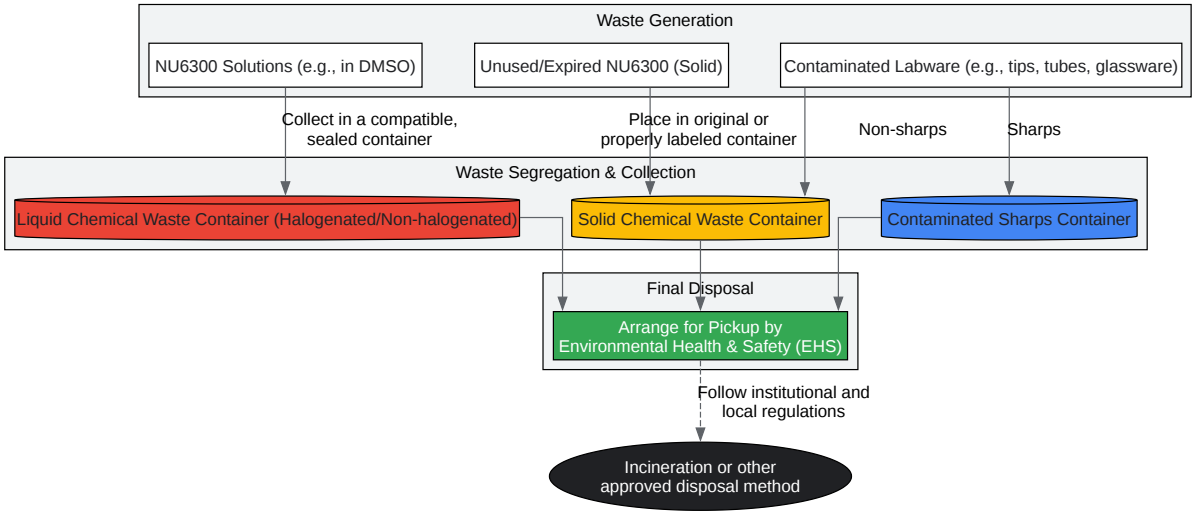
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Property	Value
Molecular Formula	C20H23N5O3S
Molecular Weight	413.50 g/mol [2]
CAS Number	2070015-09-5[1]
IC50	0.16 µM for CDK2[1][3]
Ki	6 nM for CDK2[2]
Solubility	DMSO: 80 mg/mL (193.48 mM)[4]
Appearance	Powder[4]
Storage (Solid)	-20°C for 3 years[4]
Storage (In Solvent)	-80°C for 1 year[4]

Disposal Workflow

The proper disposal of **NU6300**, like any laboratory chemical, must be carried out in a manner that ensures the safety of personnel and minimizes environmental impact. The following workflow outlines the general procedure for the disposal of **NU6300** waste.

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- 3. abmole.com [abmole.com]
- 4. NU6300 | CDK2 inhibitor | NLRP3-GSDMD(Gasdermin D) | TargetMol [targetmol.com]
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